

An In-Depth Technical Guide to N-(3,4-dimethylphenyl)aniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *3,4-Dimethyldiphenylamine*

Cat. No.: *B096882*

[Get Quote](#)

This guide provides a comprehensive technical overview of N-(3,4-dimethylphenyl)aniline, a secondary aromatic amine. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information on its structure, synthesis, properties, and applications.

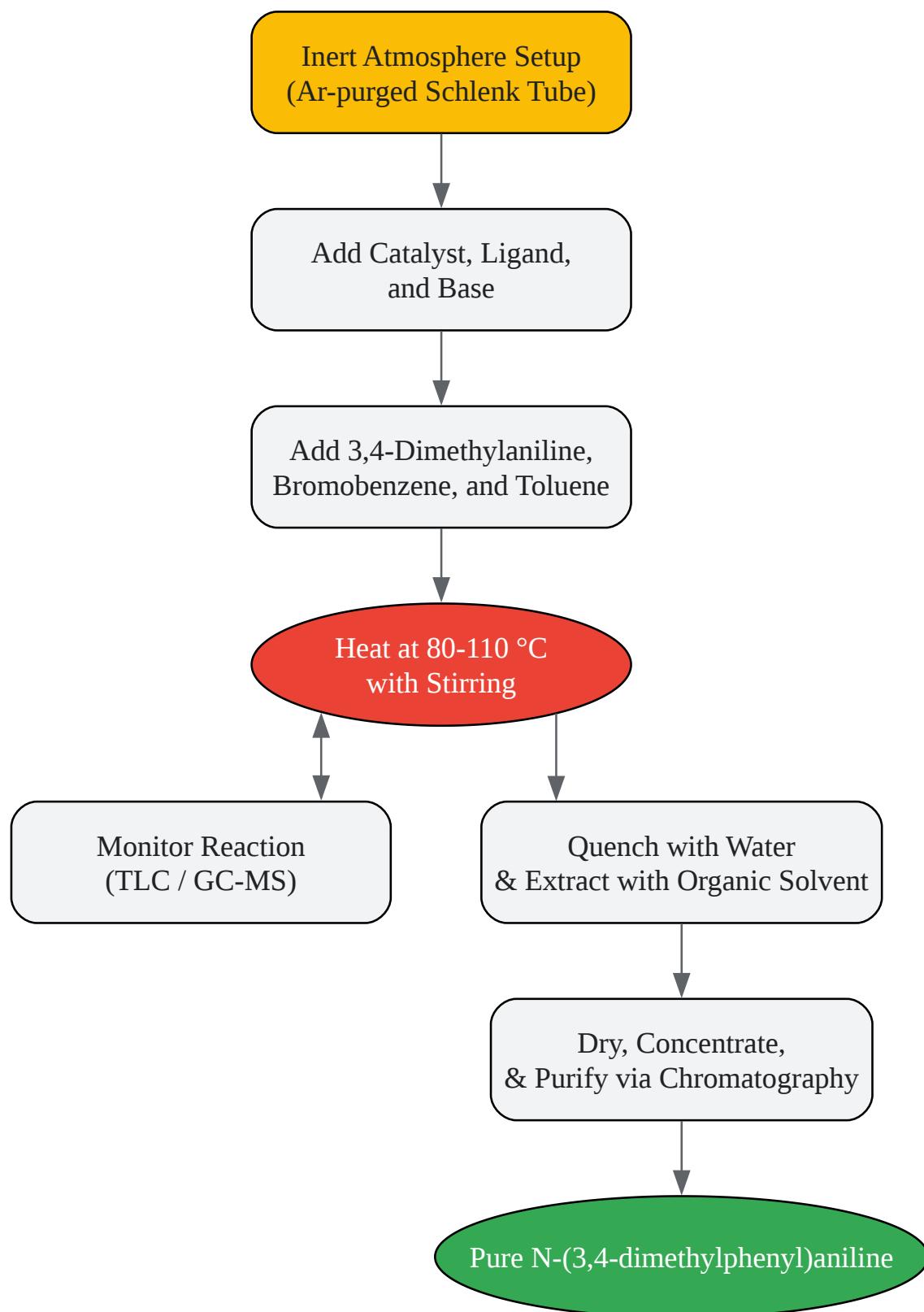
Nomenclature and Structure

N-(3,4-dimethylphenyl)aniline, also known by its common name Phenyl(3,4-xylyl)amine, is a disubstituted aniline derivative. It features a phenyl group and a 3,4-dimethylphenyl (3,4-xylyl) group covalently bonded to a central nitrogen atom.

- IUPAC Name: N-(3,4-dimethylphenyl)aniline
- Synonyms: N-Phenyl-3,4-dimethylaniline, N-Phenyl-3,4-xylidine
- Molecular Formula: C₁₄H₁₅N[1]
- Molecular Weight: 197.27 g/mol [1]
- CAS Number: While a specific CAS number for this isomer is not consistently reported in major databases, it is crucial to distinguish it from its isomers, such as N-(2,3-dimethylphenyl)aniline (CAS: 4869-11-8).

The structural arrangement of the phenyl and 3,4-xylyl moieties around the amine nitrogen dictates its chemical reactivity, steric profile, and electronic properties, making it a valuable

intermediate in organic synthesis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(3,4-Dimethylphenyl)aniline | C14H15N | CID 2758549 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to N-(3,4-dimethylphenyl)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096882#structure-and-nomenclature-of-phenyl-3-4-xylyl-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com